Application Note: Precision Reduction Protocols for Nona-3,6-diyn-1-ol

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Compound of Interest

Compound Name:	*Nona-3,6-diyn-1-ol*
CAS No.:	*57386-91-1*
Cat. No.:	*B8541418*

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Executive Summary & Strategic Implications

Nona-3,6-diyn-1-ol is a critical C9 building block, primarily utilized in the synthesis of "green" fragrance compounds (e.g., violet leaf, cucumber, melon notes) and lepidopteran pheromones.[1] The molecule features a skipped diyne motif (1,4-diyne), where two alkyne groups at positions 3 and 6 are separated by a single methylene unit (

).[1]

The Synthetic Challenge: The central methylene protons at

are bis-propargylic, making them significantly more acidic (

) than typical allylic protons.[1] This creates a high risk of base-catalyzed isomerization to a conjugated allene system during reduction.[1] Furthermore, the primary alcohol at

requires chemoselective handling to avoid oxidation or elimination.

This guide details three distinct protocols to access specific oxidation states and stereochemistries:

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- (3Z,6Z)-Selectivity: Accessing the bioactive "Cucumber Alcohol" scaffold.[1]
- (3E,6E)-Selectivity: Accessing the trans-isomer for pheromone analogs.
- Complete Saturation: Accessing the saturated fatty alcohol Nonan-1-ol.[1]

Decision Matrix: Selecting the Right Protocol

Target Product	Stereochemistry	Key Reagent System	Critical Mechanism
(3Z,6Z)-Nona-3,6-dien-1-ol	cis, cis	P-2 Nickel / EDA	Surface-mediated syn-hydrogenation with amine poisoning to prevent over-reduction.[1]
(3E,6E)-Nona-3,6-dien-1-ol	trans, trans	Na / Liq.[1] NH	Dissolving metal reduction (Birch conditions) via radical anion intermediate.
Nonan-1-ol	N/A (Saturated)	Pd/C + H	Standard heterogeneous catalytic hydrogenation.[1]

Detailed Experimental Protocols

Protocol A: Stereoselective Synthesis of (3Z,6Z)-Nona-3,6-dien-1-ol

Objective: High-fidelity cis-reduction without isomerization or over-reduction.[1] Context: While Lindlar catalysts are traditional, they often suffer from batch variability and lower selectivity for skipped diynes. The P-2 Nickel system (generated in situ) modified with ethylenediamine (EDA) is the superior, field-proven choice for this substrate.[1]

Reagents & Equipment[2][3]

- Nickel(II) acetate tetrahydrate [Ni(OAc)

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[1]·4H

O]

- Sodium borohydride [NaBH

][1]

- Ethylenediamine [EDA] (Ligand/Modifier)[1]
- Ethanol (Absolute)[1]
- Hydrogen gas (Balloon pressure sufficient)[1][2][4]

Step-by-Step Methodology

- Catalyst Generation (In Situ):
  - In a 250 mL round-bottom flask, dissolve Ni(OAc)

    ·4H

    O (1.25 g, 5 mmol) in Ethanol (50 mL) under

    atmosphere.
  - Critical Step: Add a solution of NaBH

    (0.20 g, 5 mmol) in Ethanol (10 mL) dropwise. The solution will turn black immediately as colloidal Nickel(0) forms.[1] Hydrogen gas evolution will occur; ensure venting.[1][4]
- Catalyst Poisoning:
  - Add Ethylenediamine (EDA) (1.0 mL, 15 mmol).
  - Why: EDA coordinates to the nickel surface, blocking highly active sites that cause over-reduction to alkanes or isomerization.
- Substrate Addition:
  - Add **Nona-3,6-diyn-1-ol** (1.36 g, 10 mmol) dissolved in Ethanol (10 mL).

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- Hydrogenation:
  - Purge the flask with

    gas (balloon).[1][4] Stir vigorously at room temperature.
  - Monitoring: Monitor via GC-FID or TLC (Silica, 20% EtOAc/Hex).[1] Reaction typically completes in 2–4 hours.[1]
- Workup:
  - Filter the black suspension through a pad of Celite to remove the pyrophoric nickel catalyst.[2] Wash the pad with Ethanol.
  - Concentrate the filtrate under reduced pressure.[2][3][4]
  - Purification: Flash chromatography (Silica Gel, Hexane/EtOAc gradient) if necessary, though P-2 Ni often yields >95% purity.[1]

Protocol B: Stereoselective Synthesis of (3E,6E)-Nona-3,6-dien-1-ol

Objective: Accessing the trans, trans-diene via dissolving metal reduction.[1] Critical Warning: The bis-propargylic protons are sensitive. To prevent isomerization to the conjugated isomer, t-Butanol must be present as a proton source before metal addition.[1]

Reagents & Equipment[2][3][5]

- Liquid Ammonia (anhydrous)[1]
- Sodium metal (cut into small pieces)[1]
- t-Butanol (Proton source)[1][6]
- THF (Co-solvent)[1][7]
- Solid Ammonium Chloride (

)[1]

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Step-by-Step Methodology

- Setup:
  - Condense Ammonia (approx. 100 mL) into a 3-neck flask at -78°C (Dry ice/Acetone bath).
- Substrate Preparation:
  - Dissolve **Nona-3,6-diyn-1-ol** (1.36 g, 10 mmol) and t-Butanol (2.5 eq, 1.85 g) in anhydrous THF (10 mL).
  - Add this solution to the liquid ammonia.
- Reduction:
  - Add Sodium metal (0.92 g, 40 mmol, 4 eq) in small pieces.
  - Observation: The solution should develop a persistent deep blue color (solvated electrons).[1]
  - Stir at -78°C for 2 hours.
- Quenching:
  - Carefully add solid

    until the blue color disappears (discharges the electrons).
  - Allow the ammonia to evaporate overnight under a stream of nitrogen.
- Workup:
  - Partition the residue between Water and Diethyl Ether.
  - Extract aqueous layer with Ether (3x).[1] Dry combined organics over

    .[1][3]
  - Concentrate to yield the crude (3E,6E) product.

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Protocol C: Complete Reduction to Nonan-1-ol

Objective: Full saturation of the carbon chain.

Step-by-Step Methodology

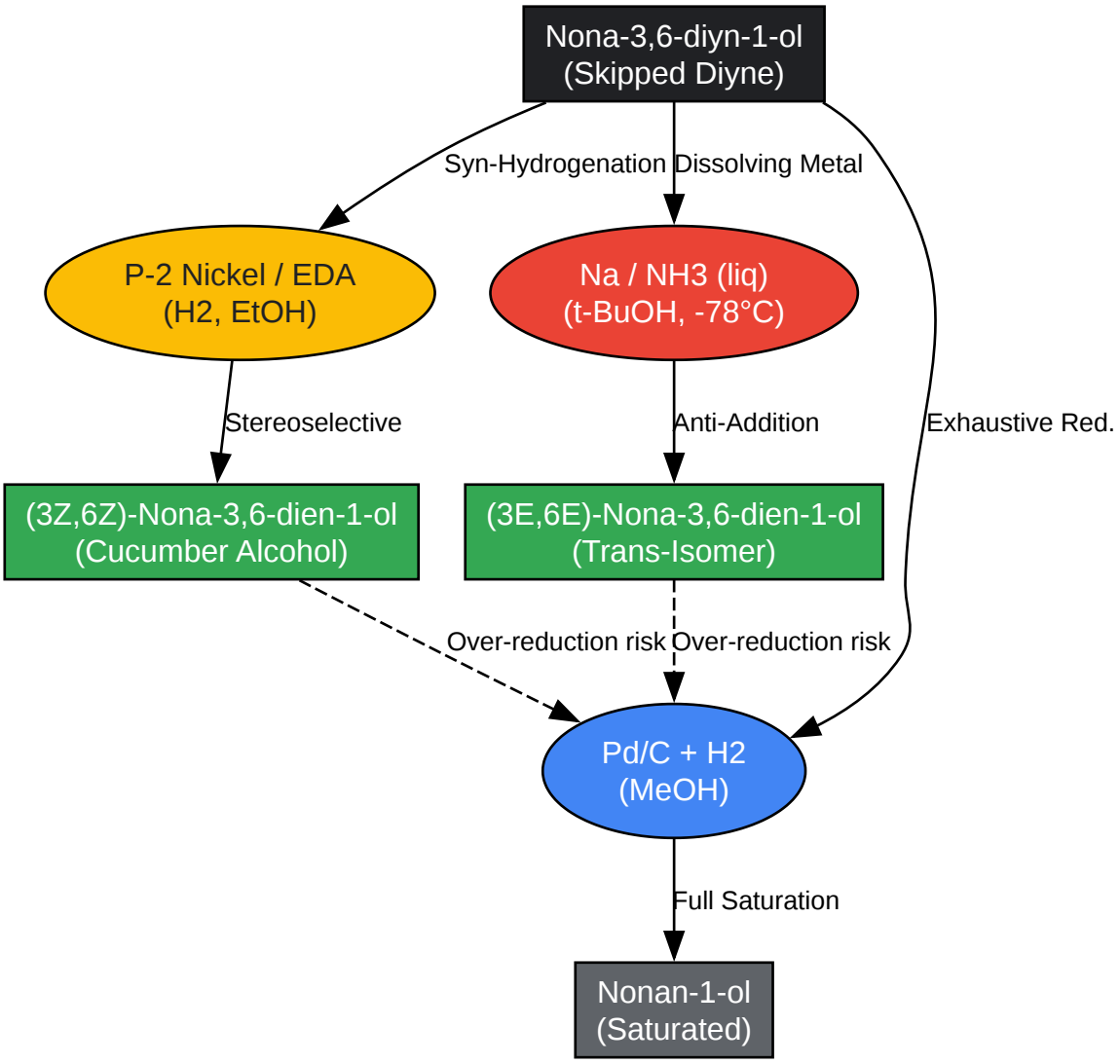
- Reaction:
  - Dissolve **Nona-3,6-diyn-1-ol** (1.0 g) in Methanol (20 mL).
  - Add 10% Pd/C (50 mg, 5 wt%).[1]
  - Stir under atmosphere (balloon or 1 atm) for 6–12 hours.
- Validation:
  - Filter through Celite.[1][2][3][4]
  - Concentrate. Product is a colorless oil.[1][3]
  - Check: NMR should show loss of all olefinic protons (5.3–5.8 ppm region empty).[1]

Analytical Validation Data

Parameter	(3Z,6Z)-Isomer	(3E,6E)-Isomer	Nonan-1-ol
NMR (Olefin)	5.3–5.5 ppm	5.4–5.6 ppm	None
Coupling ( )	~10–11 Hz (cis)	~15 Hz (trans)	N/A
NMR (Allylic)	~25.5 ppm (shielded)	~32.5 ppm (deshielded)	Standard alkane signals
Odor Profile	Fresh, Cucumber, Melon	Fatty, Waxy, Faint	Faint, Waxy

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Mechanistic Workflow (Graphviz)[2]



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Caption: Divergent reduction pathways for **Nona-3,6-diyn-1-ol** yielding stereochemically distinct scaffolds.

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